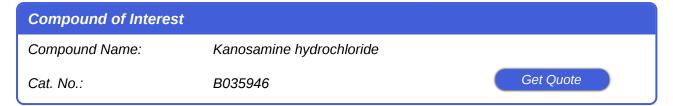


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Essential Safety and Handling Guide for Kanosamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for handling **Kanosamine hydrochloride** in a laboratory setting. It includes detailed operational procedures and disposal plans to ensure the safe and effective use of this compound.

Chemical and Physical Properties

Kanosamine hydrochloride is an aminoshikimate pathway intermediate and an antibiotic.[1] [2][3][4] Understanding its properties is the first step toward safe handling.





Property	Value
CAS Number	57649-10-2[1][5]
Molecular Formula	C ₆ H ₁₃ NO ₅ · HCl[1]
Molecular Weight	215.63 g/mol [1]
Appearance	Crystalline solid[6]
Solubility	Soluble in water (approx. 10 mg/ml in PBS, pH 7.2), ethanol (approx. 5 mg/ml), DMSO (approx. 25 mg/ml), and DMF (approx. 25 mg/ml).[6]
Storage	Store at -20°C.[6] The product is stable for at least four years under these conditions.[6]
Purity	≥98%[6]

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS), **Kanosamine hydrochloride** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[5] It has no assigned hazard pictograms, signal words, or hazard statements.[5] However, it is recommended to handle all chemicals with caution.[5] One supplier suggests that the material should be considered hazardous until further information is available.[6]

The following table summarizes the recommended PPE for handling **Kanosamine hydrochloride**.

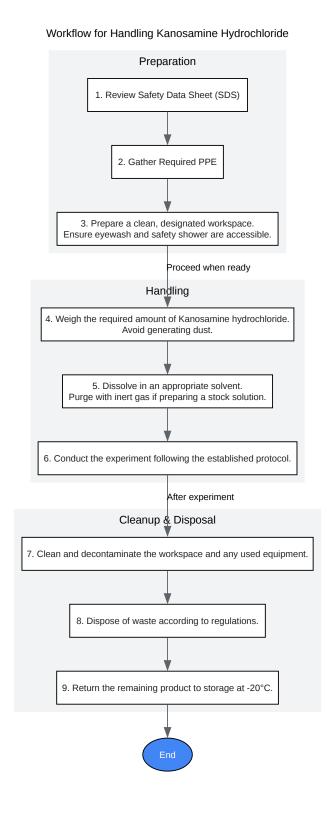


PPE Category	Recommended Equipment
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7]
Hand Protection	The glove material has to be impermeable and resistant to the product.[5] Due to a lack of specific testing, no definitive recommendation for glove material can be given.[5] It is advisable to wear appropriate protective gloves to prevent skin exposure.[7]
Body Protection	Wear appropriate protective clothing to prevent skin exposure.[7] A standard laboratory coat is recommended.
Respiratory	Not required under normal handling conditions. [5] If dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]

Operational Plan for Safe Handling

Following a structured workflow is crucial for maintaining safety in the laboratory.





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Caption: Workflow for the safe handling of Kanosamine hydrochloride in a laboratory setting.



Experimental Protocol: Preparation of a Stock Solution

This protocol details the steps for preparing a stock solution of **Kanosamine hydrochloride**.

- Preparation: Before starting, ensure you are wearing the appropriate PPE as outlined in the table above. Work in a clean, designated area.
- Weighing: Carefully weigh the desired amount of the crystalline solid Kanosamine hydrochloride.
- Dissolving:
 - For organic solvents (e.g., DMSO, DMF, ethanol), dissolve the weighed solid in the solvent of choice. It is recommended to purge the solution with an inert gas.[6]
 - For aqueous solutions, Kanosamine hydrochloride can be directly dissolved in aqueous buffers like PBS (pH 7.2).[6]
- Storage of Solution: It is not recommended to store aqueous solutions for more than one day.[6] For stock solutions in organic solvents, store appropriately based on experimental needs, considering the stability of the compound in the chosen solvent.

Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

- Small Quantities: Smaller quantities of Kanosamine hydrochloride can be disposed of with household waste, according to the SDS.[5] However, it is crucial to adhere to your institution's specific guidelines, which may be more stringent.
- Large Quantities: Disposal of larger quantities must be made according to official regulations.
 [5] This typically involves collecting the waste in a designated, labeled container for chemical waste pickup.
- Uncleaned Packaging: Dispose of uncleaned packaging according to official regulations.[5]



Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

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